

Technical Guide: Solubility and Stability of 2-Iodopyrimidin-5-amine

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Compound of Interest

Compound Name: 2-Iodopyrimidin-5-amine

CAS No.: 1378847-85-8

Cat. No.: B6591409

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Executive Summary

2-Iodopyrimidin-5-amine is a high-value heterocyclic intermediate used primarily in medicinal chemistry for Suzuki-Miyaura cross-coupling and nucleophilic aromatic substitutions (

). Unlike its stable isomer (2-amino-5-iodopyrimidine), this compound features an iodine atom at the highly electron-deficient C2 position, flanked by two nitrogen atoms.

This structural arrangement confers high electrophilicity, making the compound prone to rapid hydrolysis and nucleophilic displacement. Successful utilization requires strict adherence to anhydrous protocols and low-temperature storage. This guide defines the physicochemical boundaries for handling this sensitive reagent.

Physicochemical Profile

Property	Value / Description	Note
Chemical Name	2-Iodopyrimidin-5-amine	Synonyms: 5-Amino-2-iodopyrimidine
CAS Number	1378847-85-8	Warning: Do not confuse with CAS 1445-39-2
Molecular Formula		MW: 221.00 g/mol
Appearance	Off-white to pale yellow solid	Darkens upon oxidation/light exposure
Predicted pKa	~2.5 - 3.0 (Pyrimidine N)	Weakly basic; protonation occurs at ring N
LogP (Predicted)	~0.8 - 1.1	Moderately lipophilic
Melting Point	Not widely reported (Predicted: >100°C dec.) [1] [2] [3] [4] [5] [6]	Decomposes prior to melting if heated slowly

Solubility Analysis

The solubility profile is governed by the competing effects of the lipophilic iodine atom and the polar amino group.

Solvent Compatibility Matrix

Solvent	Solubility Rating	Stability Risk	Recommendation
DMSO	High (>50 mg/mL)	Low	Preferred solvent for stock solutions.
DMF	High (>50 mg/mL)	Moderate	Good solubility; risk of dimethylamine displacement at high T.
Methanol/Ethanol	Moderate	High	Avoid for storage. Prone to (alkoxylation) at C2.
Dichloromethane	Moderate	Low	Good for extractions; poor for long-term storage.
Water	Low (<1 mg/mL)	Critical	Incompatible. Rapid hydrolysis to 2-hydroxypyrimidin-5-amine.
THF	Moderate	Low	Suitable for reactions; ensure peroxide-free.

Critical Solubility Insight

While soluble in alcohols, **2-Iodopyrimidin-5-amine** is unstable in protic solvents. The C2-Iodine bond is activated for nucleophilic attack. Dissolving this compound in methanol for extended periods (even at RT) will generate the methoxy-derivative impurity (

reaction).

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Protocol: Always prepare stock solutions in anhydrous DMSO or DMA. Avoid protic solvents unless they are immediate reaction partners.

Stability Assessment

The stability of **2-Iodopyrimidin-5-amine** is defined by the "Weak Link" at the C2 position.

Chemical Instability Mechanism

The pyrimidine ring is electron-deficient. The C2 position, located between two electronegative nitrogens, is the most electropositive carbon in the ring. The Iodine atom acts as an excellent leaving group.

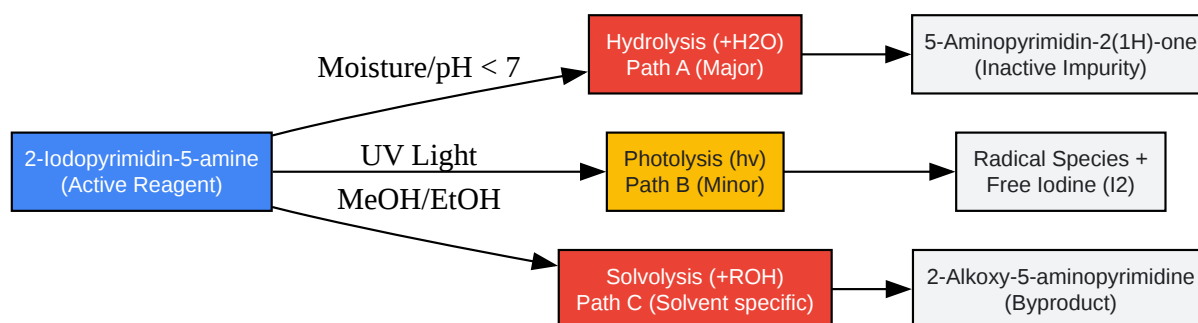
- Hydrolysis: In the presence of moisture, water attacks C2, displacing iodide to form 5-aminopyrimidin-2(1H)-one (tautomer of 2-hydroxy-5-aminopyrimidine).
- Photolysis: The C-I bond is weak (~50 kcal/mol) and susceptible to homolytic cleavage by UV/visible light, generating radical species and free iodine (observed as yellow/brown discoloration).

Storage Requirements

- Temperature: -20°C (Long-term) / 2-8°C (Working stocks).
- Atmosphere: Inert gas (Argon or Nitrogen) is mandatory.
- Container: Amber glass vials with PTFE-lined caps.
- Desiccation: Store over desiccant to prevent hydrolysis.

Degradation Pathway Visualization

The following diagram illustrates the primary degradation routes that researchers must prevent.



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Caption: Primary degradation pathways. Path A (Hydrolysis) is the most common cause of purity loss.

Experimental Protocols

Stock Solution Preparation (Self-Validating)

This protocol ensures minimal degradation during solubilization.

- Preparation: Dry all glassware in an oven (120°C) for 2 hours. Purge DMSO with Argon for 15 minutes.
- Weighing: Weigh the target mass of **2-Iodopyrimidin-5-amine** rapidly into an amber vial.
- Dissolution: Add anhydrous DMSO to achieve a concentration of 10-50 mM. Vortex for 30 seconds.
- Validation: Visually inspect for clarity. A yellow tint is acceptable; a brown/orange color indicates free iodine (degradation).
- Storage: Aliquot into single-use vials, purge with Argon, seal with Parafilm, and freeze at -20°C.
 - Shelf-life: 3 months at -20°C. Discard if precipitate forms upon thawing.

Quality Control: HPLC Stability Assay

Use this method to verify the integrity of the C-I bond before critical experiments.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and 280 nm.
- Expected Retention Times (Approximate):
 - Hydrolysis Impurity (2-Hydroxy): ~1.5 - 2.0 min (Polar).
 - Target (2-Iodo): ~5.5 - 6.0 min.
 - Dimer/Oxidation products: >7.0 min.

Handling & Safety (E-E-A-T)

Health Hazards

- Skin/Eye Irritant: The compound is an alkylating agent mimic due to the reactive iodide. Treat as a potential sensitizer.
- Acute Toxicity: Data is limited; assume toxicity similar to other halopyrimidines (Harmful if swallowed/inhaled).

Containment[2][6]

- Handle exclusively in a chemical fume hood.
- Wear nitrile gloves (double gloving recommended for stock preparation) and safety glasses.
- Spill Cleanup: Do not use water. Absorb with sand or vermiculite. Deactivate surfaces with a dilute solution of sodium thiosulfate (to quench any free iodine) followed by ethanol.

References

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